

"application of sodium biselenite in microbiology for Salmonella enrichment"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium biselenite

Cat. No.: B1261200

[Get Quote](#)

Application of Sodium Biselenite in Microbiology for Salmonella Enrichment

Introduction

Sodium biselenite is a key selective agent used in microbiological enrichment media for the isolation of *Salmonella* species from various clinical, food, and environmental samples.^{[1][2][3]} Its primary application is in the formulation of Selenite Broth, which capitalizes on the differential toxicity of selenite to suppress the growth of commensal Gram-positive and many Gram-negative bacteria, such as coliforms, while allowing *Salmonella* to proliferate.^{[1][4]} This selective enrichment is crucial for enhancing the recovery of *Salmonella* when it is present in low numbers relative to the background microflora.^{[5][6]} This document provides detailed application notes and protocols for the use of **sodium biselenite** in *Salmonella* enrichment for researchers, scientists, and drug development professionals.

Principle of Selective Enrichment

The selective action of **sodium biselenite** is attributed to its ability to inhibit a wide range of bacterial species. While the precise mechanism is not fully elucidated, it is suggested that selenite reacts with sulfhydryl groups in critical cellular components of microorganisms.^[3] *Salmonella* are generally more resistant to the inhibitory effects of selenite compared to other enteric bacteria like *E. coli*. The formulation of Selenite Broth, particularly Selenite F Broth, includes lactose and a phosphate buffer.^{[1][2]} The fermentation of lactose by non-*Salmonella* organisms leads to acid production, which, in conjunction with the phosphate buffer, helps

maintain a neutral pH.[1][2] An increase in pH would otherwise reduce the toxicity of selenite, allowing for the overgrowth of competing bacteria.[1][2]

Application Notes

Sodium biselenite-containing media, such as Selenite Broth, are widely employed for the selective enrichment of *Salmonella* from diverse sources including feces, urine, water, and food products.[1][3] It is particularly useful in clinical diagnostics for isolating *Salmonella* from stool samples of patients suspected of having salmonellosis, as well as for detecting carrier states where the pathogen numbers are low.[3][5] While highly effective for *Salmonella*, some species of *Shigella* can also be recovered using this medium.[2] It is important to note that the inhibitory effect of selenite is temporary and diminishes after 6-12 hours of incubation; therefore, subculturing onto a selective agar plate should not be delayed beyond 24 hours to prevent the overgrowth of competing organisms.[1][7] For the examination of meat products, incubating the broth at a higher temperature of 43°C for 16 to 18 hours can enhance its selectivity for *Salmonella*. [6]

Data Presentation

Table 1: Composition of Selenite F Broth

| Component | Concentration (g/L) | Purpose |
|----------------------------|---------------------|--|
| Casein Enzymic Hydrolysate | 5.0 | Provides essential nutrients such as nitrogen, carbon, vitamins, and amino acids. [1] [4] |
| Lactose | 4.0 | A fermentable carbohydrate source that helps maintain a neutral pH through acid production. [1] [4] |
| Sodium Phosphate | 10.0 | Acts as a buffer to maintain a stable pH and reduces the toxicity of selenite. [1] [4] |
| Sodium Hydrogen Selenite | 4.0 | The selective agent that inhibits the growth of Gram-positive and many Gram-negative bacteria. [1] [4] |
| Final pH | 7.1 ± 0.2 at 25°C | Optimal pH for the selective action of the medium. [1] |

Table 2: Comparative Performance of Enrichment Broths for Salmonella Isolation from Clinical Fecal Specimens

| Enrichment Method | Number of Specimens Analyzed | Salmonella spp. Isolated (No.) | Salmonella spp. Isolated (%) | Reference |
|---|------------------------------|--------------------------------|------------------------------|-----------|
| Direct Plating onto XLD Agar | 94 | 0 | 0 | [8] |
| Gram-Negative (GN) Broth - XLD Agar | 94 | 4 | 4.3 | [8] |
| GN Broth + Sodium Selenite - XLD Agar | 94 | 6 | 6.4 | [8] |
| Selenite Brilliant Green Sulfa (SBG) Broth - XLD Agar | 94 | 11 | 11.7 | [8] |

Experimental Protocols

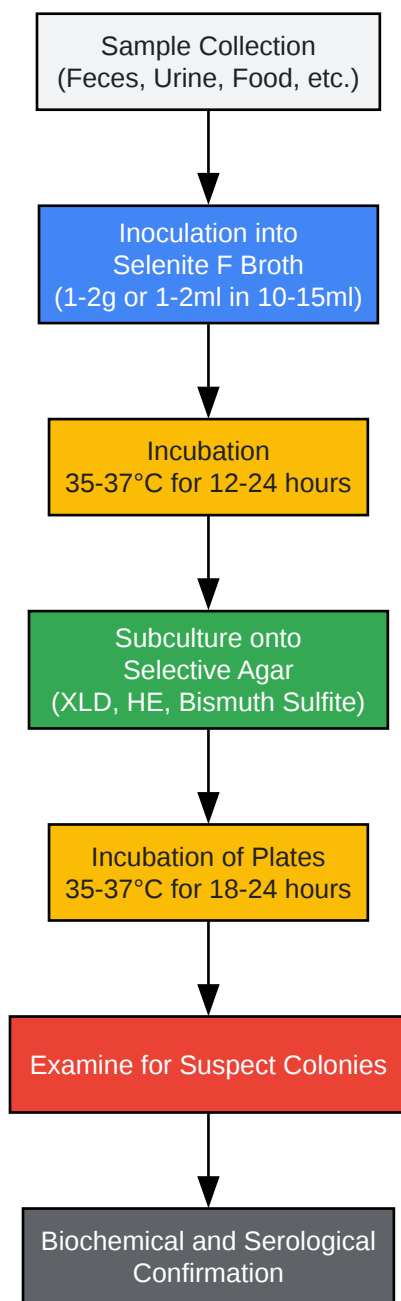
Preparation of Selenite F Broth

- **Dissolution:** Suspend 23 grams of Selenite F Broth powder in 1 liter of distilled or deionized water. If using individual components, dissolve 4 grams of **sodium biselenite** in water first, then add the remaining 19 grams of the base powder.[1][3]
- **Heating:** Gently heat the solution while mixing until it is completely dissolved. Bring it to a boil, but avoid prolonged boiling.[1][9]
- **Dispensing:** Dispense the medium into sterile test tubes to a depth of at least 5 cm.[1][2]
- **Sterilization:** Sterilize the prepared medium in a boiling water bath or by using free-flowing steam for 10 minutes. DO NOT AUTOCLAVE, as excessive heat is detrimental to the medium's performance.[1][3][6]
- **Storage:** After cooling to room temperature, the broth is ready for use. Store the prepared medium at 2-8°C away from light.[3][4]

Salmonella Enrichment Protocol

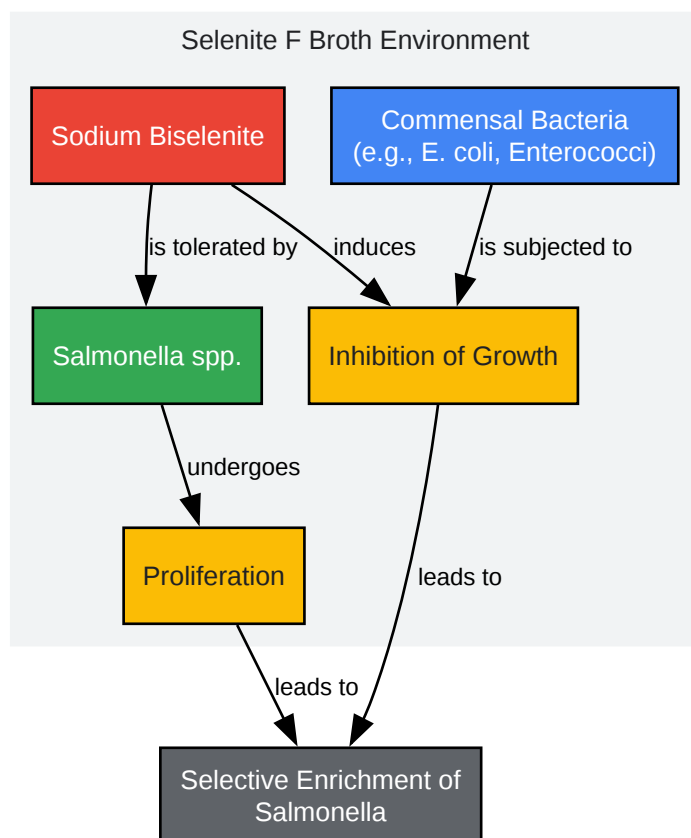
- Inoculation:
 - For fecal specimens, add 1-2 grams of the sample to 10-15 ml of Selenite F Broth and emulsify.[\[3\]](#)[\[6\]](#)
 - For urine samples, add 5-7.5 ml of urine to an equal volume of the broth and mix well.[\[6\]](#)
 - For other samples, a 10-15% (v/v or w/v) inoculum is generally recommended.[\[3\]](#)
- Incubation: Incubate the inoculated broth aerobically at 35-37°C for 12-24 hours.[\[3\]](#)[\[4\]](#) For meat samples, incubation at 43°C for 16-18 hours can be used to increase selectivity.[\[6\]](#)
- Subculturing: After the incubation period, subculture a loopful of the broth from the upper third of the tube onto selective and differential agar plates, such as Xylose Lysine Deoxycholate (XLD) Agar, Hektoen Enteric (HE) Agar, or Bismuth Sulfite Agar.[\[4\]](#)[\[10\]](#)
- Incubation of Plates: Incubate the plates at 35-37°C for 18-24 hours.[\[3\]](#)
- Identification: Examine the plates for characteristic Salmonella colonies (e.g., black colonies on Bismuth Sulfite Agar, red colonies with black centers on XLD Agar).[\[3\]](#)
- Confirmation: Perform further biochemical and serological tests to confirm the identity of the suspected colonies.[\[4\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for Salmonella enrichment using Selenite F Broth.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. microbenotes.com [microbenotes.com]
- 2. microbiologyinfo.com [microbiologyinfo.com]
- 3. Selenite broth: Composition, Preparation Uses • Microbe Online [microbeonline.com]
- 4. liofilchem.net [liofilchem.net]
- 5. exodocientifica.com.br [exodocientifica.com.br]
- 6. biovendor.cz [biovendor.cz]

- 7. dalynn.com [dalynn.com]
- 8. Recovery of Salmonella by Using Selenite Brilliant Green Sulfa Enrichment Broth - PMC [pmc.ncbi.nlm.nih.gov]
- 9. youtube.com [youtube.com]
- 10. himedialabs.com [himedialabs.com]
- To cite this document: BenchChem. ["application of sodium biselenite in microbiology for Salmonella enrichment"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1261200#application-of-sodium-biselenite-in-microbiology-for-salmonella-enrichment]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com